

Standard Operating Procedure: Disposal of 5-Fluoroquinolin-2(1H)-one[1][2]

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Compound of Interest

Compound Name: 5-Fluoroquinolin-2(1h)-one

Cat. No.: B1643765

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Executive Summary & Chemical Context

5-Fluoroquinolin-2(1H)-one (CAS: 380-35-8) is a critical fluorinated heterocyclic building block, frequently employed in the synthesis of bioactive pharmaceutical scaffolds, particularly gyrase inhibitors and antitumor agents.[1][2]

While often treated as a generic organic solid, the presence of the C-5 fluorine atom dictates a specific disposal pathway.[1] Unlike standard organic waste, this compound—and reaction mixtures containing it—must be classified as Halogenated Organic Waste.[1][2] Improper disposal (e.g., mixing with non-halogenated fuel blends) risks the formation of hydrofluoric acid (HF) during standard combustion, damaging incinerator linings and violating emission protocols.[1][2]

This guide provides a self-validating workflow to ensure compliance with RCRA (USA) and REACH/CLP (EU) standards, minimizing both safety risks and disposal costs.[1][2]

Hazard Profile & Risk Assessment

Before initiating disposal, the operator must validate the hazard profile.[1] This compound is a bioactive intermediate; treat all waste as potentially toxic.[1][2]

Table 1: GHS Hazard Classification

Hazard Code	Description	Severity	Operational Implication
H302	Harmful if swallowed	Warning	Do not generate dust. [1][2] Wash hands immediately after handling waste containers.[1][2]
H315	Causes skin irritation	Warning	Double nitrile gloves are required during solid transfer.[1][2]
H319	Causes serious eye irritation	Warning	Safety goggles (ANSI Z87.[1][2]1) are mandatory; face shield recommended for liquid waste pouring.[1][2]
H335	May cause respiratory irritation	Warning	All disposal operations must occur inside a certified chemical fume hood.[1][2]

“

*Critical Safety Insight: The primary operational risk is dust generation during the transfer of solid waste.[2] **5-Fluoroquinolin-2(1H)-one** is a fine powder; static electricity can cause dispersion. [1][2] Use an anti-static scoop or spatula.[1][2]*

Pre-Disposal: Segregation Logic

The most common compliance failure in laboratories is the commingling of halogenated and non-halogenated streams.[2]

- The Rule: If the waste contains >1% halogenated content (by volume or weight), the entire container is classified as Halogenated Waste.
- The Cost: Halogenated waste requires high-temperature incineration (>1100°C) with specific acid-gas scrubbing.[1][2] Mixing this compound with non-halogenated solvents (like Acetone or Ethanol) unnecessarily upgrades the cost of the entire mixture.[2]

Incompatibility Alert:

- Strong Oxidizers: Never dispose of this compound in containers containing strong oxidizers (e.g., Nitric Acid, Peroxides).[1][2] The quinolone ring is electron-rich; uncontrolled oxidation can be exothermic.[1][2]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound or Spill Debris)

Use this for expired shelf stock, contaminated weighing boats, or spill cleanup materials.[1][2]

- Container Selection: Select a wide-mouth, high-density polyethylene (HDPE) jar.[1][2] Glass is acceptable but poses a breakage risk for solids.[1][2]
- Labeling: Affix a hazardous waste tag before filling.[1][2]
 - Constituents: "**5-Fluoroquinolin-2(1H)-one** (Solid)"
 - Hazard Checkbox: Toxic, Irritant.[1][2][3]
- Transfer:
 - Place the waste container inside the fume hood.[2]
 - Dampen the solid slightly with water or mineral oil if it appears fluffy/electrostatic to prevent airborne dust.[1][2]

- Transfer solid using a disposable spatula.[\[1\]](#)[\[2\]](#)
- Sealing: Wipe the threads of the jar with a dry Kimwipe to ensure a tight seal.[\[1\]](#)[\[2\]](#) Cap tightly.
- Secondary Containment: Place the sealed jar into the lab's designated "Solid Hazardous Waste" bin.

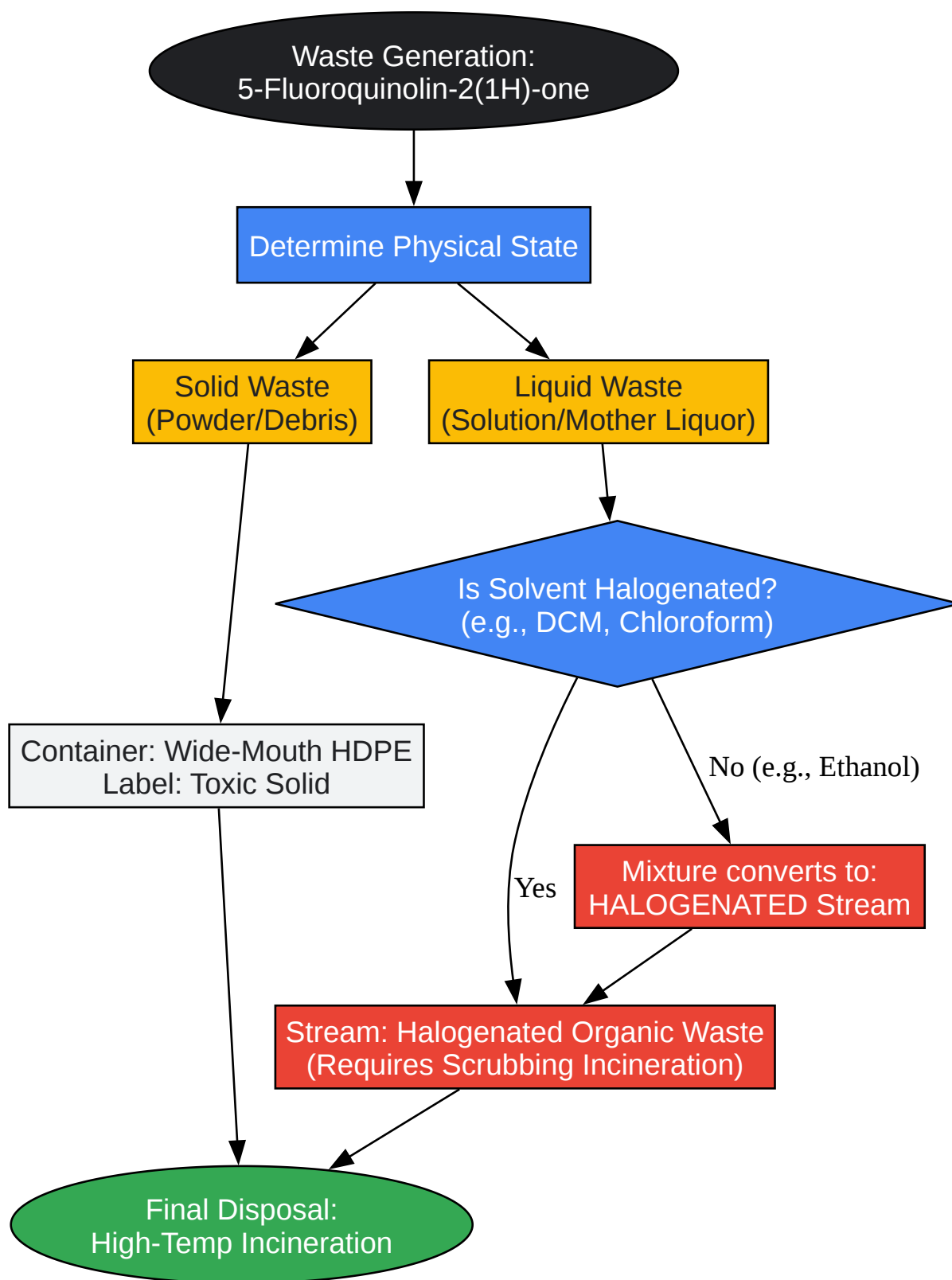
Protocol B: Liquid Waste (Mother Liquors/Reaction Mixtures)

Use this for filtrates or solvents containing dissolved **5-Fluoroquinolin-2(1H)-one**.[\[1\]](#)[\[2\]](#)

- Stream Identification: Confirm the solvent system.
 - If dissolved in DCM/Chloroform: It is already Halogenated.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - If dissolved in Methanol/Ethyl Acetate: The addition of the fluoro-compound converts this stream to Halogenated.[\[1\]](#)[\[2\]](#)
- Container: Use a chemically resistant carboy (HDPE or fluorinated plastic).[\[1\]](#)[\[2\]](#)
 - Note: Ensure the carboy is vented or has a pressure-relief cap if the reaction was recently quenched.[\[1\]](#)[\[2\]](#)
- Labeling:
 - Constituents: List the Solvent (e.g., "Dichloromethane 95%") AND the Solute ("**5-Fluoroquinolin-2(1H)-one** 5%").
 - Classification: CLEARLY mark "HALOGENATED ORGANIC WASTE."[\[1\]](#)[\[2\]](#)[\[4\]](#)
- pH Check: If the waste stream is acidic (common in quinolone synthesis), neutralize to pH 5–9 using Sodium Bicarbonate before final sealing to prevent container degradation.[\[1\]](#)[\[2\]](#)

Visual Workflow: The Decision Tree

This diagram illustrates the logical flow for categorizing and disposing of **5-Fluoroquinolin-2(1H)-one** waste.



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Figure 1: Decision matrix for segregating fluorinated quinolone waste.[1][2] Note that liquid mixtures default to the halogenated stream regardless of the base solvent.

Emergency Contingencies

Spill Management (Dry Powder)[1][2]

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don N95 respirator (or P100), nitrile gloves, and lab coat.[1][2]
- Containment: Cover the spill with a damp paper towel to prevent dust dispersion.[1][2]
- Cleanup: Scoop up the damp material and place it in the Solid Waste container (Protocol A). [1][2]
- Decontamination: Wipe the surface with a soap/water solution.[1][2] Do not use bleach, as it may react with other residues in the area.[1][2]

Exposure Response[1]

- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention (H335).
- Skin Contact: Wash with soap and water for 15 minutes.[1][2] Remove contaminated clothing.[1][2]
- Eye Contact: Rinse cautiously with water for 15 minutes.[1][2] Remove contact lenses if present.[1][2]

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